

laboratory handling and storage of ARV-766

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRC-766

Cat. No.: B2720347

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Application Notes and Protocols: ARV-766

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Introduction

ARV-766 is a potent, orally bioavailable Proteolysis Targeting Chimera (PROTAC) designed to target the androgen receptor (AR) for degradation. As a bifunctional molecule, ARV-766 simultaneously binds to the AR and an E3 ubiquitin ligase. This proximity induces the ubiquitination of the AR, marking it for degradation by the proteasome. This mechanism of action makes ARV-766 a valuable tool for studying androgen signaling pathways and a potential therapeutic agent in prostate cancer, including models resistant to conventional AR inhibitors. It has been shown to degrade both wild-type AR and clinically relevant AR ligand-binding domain mutants.^{[1][2][3][4]}

These application notes provide guidelines for the proper handling, storage, and use of ARV-766 in a laboratory setting.

Safety and Handling Precautions

ARV-766 is a potent, biologically active molecule. Standard laboratory safety protocols for handling chemical compounds should be strictly followed. A comprehensive Safety Data Sheet (SDS) from the supplier should be consulted before use.

- **Personal Protective Equipment (PPE):** Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) at all times when handling the compound.

- **Engineering Controls:** Handle the solid compound and prepare stock solutions in a certified chemical fume hood or other ventilated enclosure to avoid inhalation of dust particles.
- **Hygiene:** Avoid contact with skin and eyes. In case of accidental contact, wash the affected area immediately with copious amounts of water. Do not eat, drink, or smoke in the laboratory.
- **Waste Disposal:** Dispose of all waste materials containing ARV-766 in accordance with local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety office for specific guidelines.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of ARV-766.

Form	Storage Condition	Shelf Life	Notes
Solid (Powder)	-20°C	≥ 2 years	Protect from light and moisture.
DMSO Stock Solution	-80°C	≤ 6 months	Aliquot to minimize freeze-thaw cycles.
DMSO Stock Solution	4°C	≤ 2 weeks	For short-term use.

Data compiled from publicly available vendor information. It is recommended to perform compound integrity tests for long-term studies.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- ARV-766 (solid powder, MW: 807.95 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance and weighing paper
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of ARV-766 powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh out the desired amount of ARV-766 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.808 mg of ARV-766.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 807.95 \text{ g/mol} = 0.000808 \text{ g} = 0.808 \text{ mg}$
- **Dissolution:** Add the weighed ARV-766 powder to a sterile vial. Add the calculated volume of DMSO to achieve a 10 mM concentration.
- **Mixing:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes. Store the aliquots at -80°C .

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

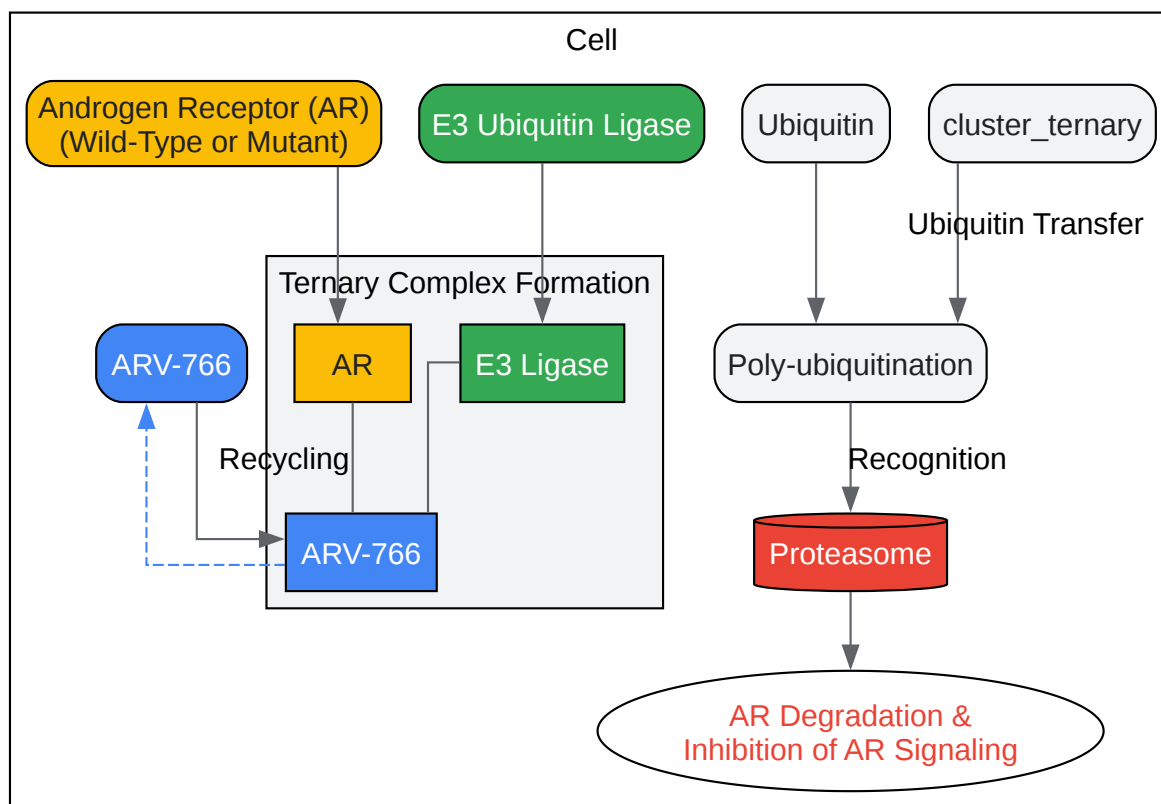
Materials:

- 10 mM ARV-766 stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

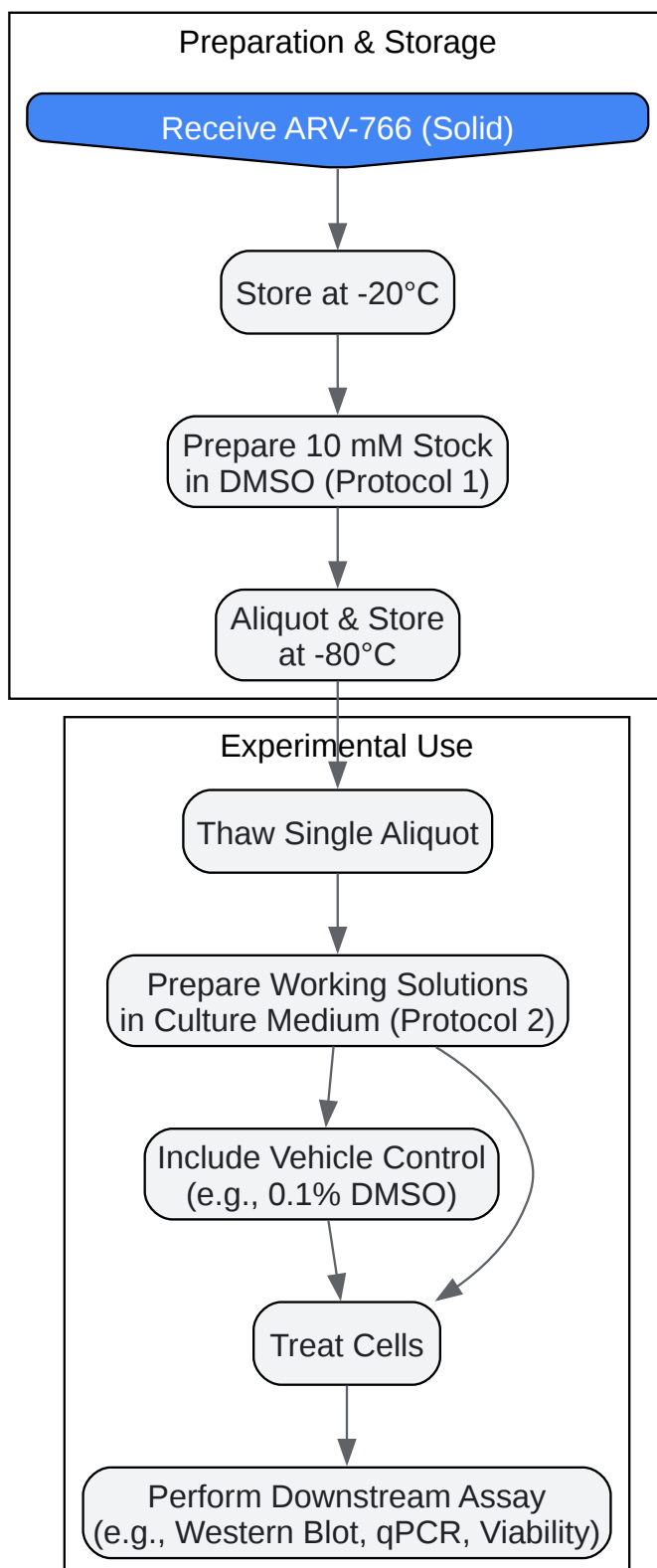
- Thawing: Thaw a single aliquot of the 10 mM ARV-766 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into fresh cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Application: Add the diluted ARV-766 working solutions to your cell cultures and proceed with the experiment. Due to the catalytic nature of PROTACs, efficacy can be achieved at very low concentrations. A dose-response curve is recommended to determine the optimal concentration for your specific cell line and assay.

Visualized Signaling Pathway and Workflow



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Caption: Mechanism of action of ARV-766 as a PROTAC degrader.



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Caption: Recommended laboratory workflow for ARV-766.

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- To cite this document: BenchChem. [laboratory handling and storage of ARV-766]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2720347#laboratory-handling-and-storage-of-arv-766]

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